

Technical Guide to Barium Chlorate Monohydrate

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Compound Focus: Barium chlorate

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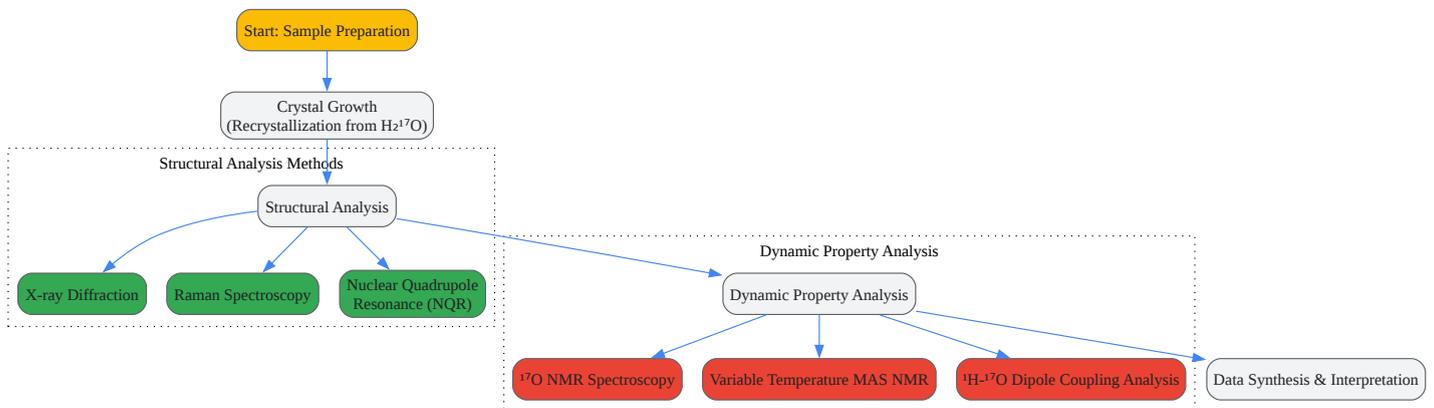
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Crystal Structure Overview

Barium chlorate monohydrate ($\text{Ba}(\text{ClO}_3)_2 \cdot \text{H}_2\text{O}$) is a monoclinic crystalline solid. The following table summarizes its fundamental crystallographic parameters. [1]

Parameter	Value / Description
Crystal System	Monoclinic
Space Group	$I2/c$ (C_{2h}^6)
Unit Cell Formula Units (Z)	4
Unit Cell Parameters	$a = 8.86 \text{ \AA}$, $b = 7.80 \text{ \AA}$, $c = 9.35 \text{ \AA}$, $\beta = 93^\circ 26'$
Key Structural Features	Chlorate ions (ClO_3^-) in low pyramidal form; Each Barium ion coordinated by eight Chlorine atoms; Water of crystallization incorporated into the structure.

The following diagram illustrates the experimental workflow for determining the crystal structure and dynamics of **barium chlorate** monohydrate, synthesizing methodologies from multiple studies:



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Experimental Workflow for Crystal Structure and Dynamics Analysis

Synthesis and Preparation Protocols

Common Synthesis Routes

Method	Procedure	Notes & Applications
Double Replacement [2]	Mix solutions of Barium Chloride (BaCl ₂) and Sodium Chlorate (NaClO ₃). Concentrate and cool mixture to precipitate product.	Most common method. May result in sodium contamination.

Method	Procedure	Notes & Applications
Direct Electrolysis [2]	Electrolysis of BaCl ₂ in water: BaCl ₂ + 6 H ₂ O → Ba(ClO ₃) ₂ + 6 H ₂	Yields sodium-free product, preferred for pyrotechnics.
Metathesis with Ammonium Chlorate [2]	React Barium Carbonate (BaCO ₃) with boiling Ammonium Chlorate (NH ₄ ClO ₃) solution.	Involves decomposition of ammonium carbonate byproduct.

Sample Preparation for ¹⁷O NMR Studies

For advanced nuclear magnetic resonance studies, samples can be prepared with isotopic enrichment to improve sensitivity. [3]

- **Procedure:** Recrystallize 300 mg of crystalline **barium chlorate** monohydrate in 400 μL of 17O-enriched water (30% H₂¹⁷O) in a sealed vial for 3 days. After nucleation, open the vial to atmosphere for 48 hours for partial evaporation, then reseal until crystals precipitate (7-14 days). [3]
- **Post-processing:** The resulting transparent crystals are ground into a fine powder using an agate mortar and pestle and packed into a zirconia rotor for NMR experiments. [3]

Key Experimental Characterization Data

Physical and Chemical Properties

Property	Value / Description
Molecular Weight [2]	322.24 g/mol (monohydrate)
Appearance [2]	White crystalline solid, transparent when pure
Density [2]	3.18 g/cm ³ (monohydrate)
Solubility [2]	33.8 g/100 g H ₂ O at 20°C; highly soluble

| **Melting Point/Decomposition** [2] | $\sim 120^{\circ}\text{C}$ (dehydrates to anhydrous form); 413.9°C (anhydrous form decomposes to $\text{BaCl}_2 + 3 \text{O}_2$) |

Spectroscopic and Magnetic Resonance Data

Advanced NMR studies provide detailed insight into the structure and dynamics of the water molecule in the crystal lattice. [3]

- **^{17}O Quadrupolar Coupling Constant (CQ):** This parameter is sensitive to temperature due to torsional oscillations (librations) of the water molecule. The measured CQ increases with decreasing temperature, as librational motion is reduced. [3]
- **^1H - ^{17}O Dipole Splitting:** At low temperatures ($\sim 100 \text{K}$) and without ^1H decoupling, a well-resolved ^1H - ^{17}O dipole splitting is observed in the ^{17}O spectra. This homogeneous coupling provides direct structural information on the ^1H - ^{17}O distances and the $\angle\text{HOH}$ bond angle within the water molecule. [3]
- **Water Molecule Dynamics:** The bound water executes three main librations (waving, rocking, twisting) and 2-fold 180° flips about the HOH bisector. These motions cause averaging of the NMR interactions at ambient temperatures. [3]

Relevance to Pharmaceutical Research

While **barium chlorate** monohydrate itself is **toxic** and not used pharmaceutically, research into its structure and metal coordination chemistry provides valuable insights for drug development.

- **Toxicity Profile:** As a soluble barium salt, it is highly toxic, causing irritation, methemoglobinemia, tremors, kidney damage, and potential fatality upon exposure. [2] Its environmental hazard is significant. [2]
- **Indirect Relevance:** The study of well-defined crystalline systems like **barium chlorate** monohydrate helps refine analytical techniques (e.g., ^{17}O NMR, X-ray diffraction) for characterizing metal-containing systems. [3] [1] Concurrent research on other metal complexes (e.g., Cu(II) -ninhydrin) demonstrates the potential of metal coordination compounds as chemotherapeutic agents, underscoring the broader importance of understanding metal-ligand interactions in solids. [4]

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